

Strategic Sourcing & Technical Profile: 4-Chloro-4'-nitrodiphenyl sulfide

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Compound of Interest

Compound Name: 4-Chloro-4'-nitrodiphenyl sulfide

CAS No.: 21969-11-9

Cat. No.: B1295270

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CAS: 21969-11-9 | Formula: $C_{12}H_8ClNO_2S$ | M.W.: 265.72 g/mol [\[1\]](#)

Executive Summary & Chemical Identity

4-Chloro-4'-nitrodiphenyl sulfide is a critical asymmetric diaryl sulfide intermediate.[\[1\]](#) It serves as a primary scaffold in the synthesis of diaryl sulfones (via oxidation), which are pharmacophores in anti-leprotic drugs (e.g., Dapsone analogs), COX-2 inhibitors, and high-performance engineering thermoplastics (polyarylene sulfides).[\[1\]](#)

For drug development professionals, the sourcing challenge lies in the molecule's asymmetry. Unlike symmetric sulfides, this compound requires specific synthetic control to avoid scrambling or homocoupling impurities, which can poison downstream transition-metal catalysts.[\[1\]](#)

Physicochemical Profile

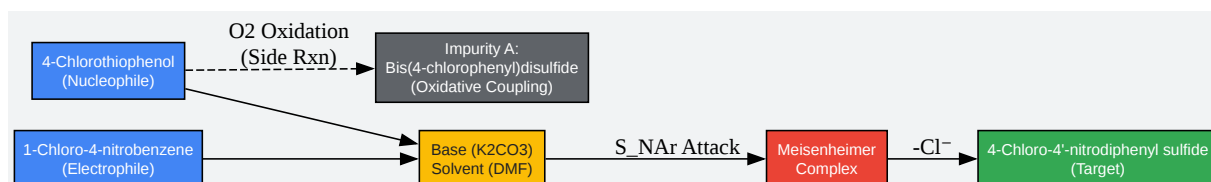
Property	Specification	Criticality in Sourcing
CAS Registry	21969-11-9	Crucial: Distinguishes from symmetric bis(4-nitrophenyl)sulfide (CAS 1223-31-0).[1]
Appearance	Pale yellow to yellow crystalline solid	Darkening indicates oxidation or residual thiophenols.
Melting Point	83–84 °C	Lower MP (<80°C) suggests significant solvent/thiol contamination.[1]
Solubility	Soluble in CHCl ₃ , DMSO, DMF; Insoluble in water	Standard workup requires organic extraction.
Purity Grade	>98% (HPLC)	<98% often contains disulfide impurities that inhibit oxidation.

Synthesis & Impurity Profiling

Understanding the synthesis is mandatory for effective Quality Control (QC). Suppliers typically manufacture this via Nucleophilic Aromatic Substitution (S_NAr).[1]

The Synthetic Route

The standard industrial route involves the reaction of 4-chlorothiophenol with 1-chloro-4-nitrobenzene (or 1-fluoro-4-nitrobenzene) in the presence of a base (K₂CO₃) and a polar aprotic solvent (DMF/DMSO).[1]



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Figure 1: S_NAr Synthesis Pathway and Critical Impurity Formation.[1]

Critical Impurities to Screen

When evaluating a supplier's Certificate of Analysis (CoA), specifically request data on these impurities:

- Bis(4-chlorophenyl) disulfide: Formed if the starting thiol oxidizes before reacting.[1] This is difficult to separate due to similar solubility profiles.
- Unreacted Thiol: Causes a pungent odor and will poison Pd/Pt catalysts in subsequent coupling reactions.
- Regioisomers: Rare, but possible if the nitro-halobenzene starting material was contaminated with ortho-isomers.[1]

Application Workflow: Oxidation to Sulfone

The most common application in drug discovery is the oxidation of the sulfide bridge to a sulfone. The following protocol is a validated, high-yield method suitable for converting CAS 21969-11-9 into its sulfone derivative without over-oxidizing the nitro group or chlorinating the ring.

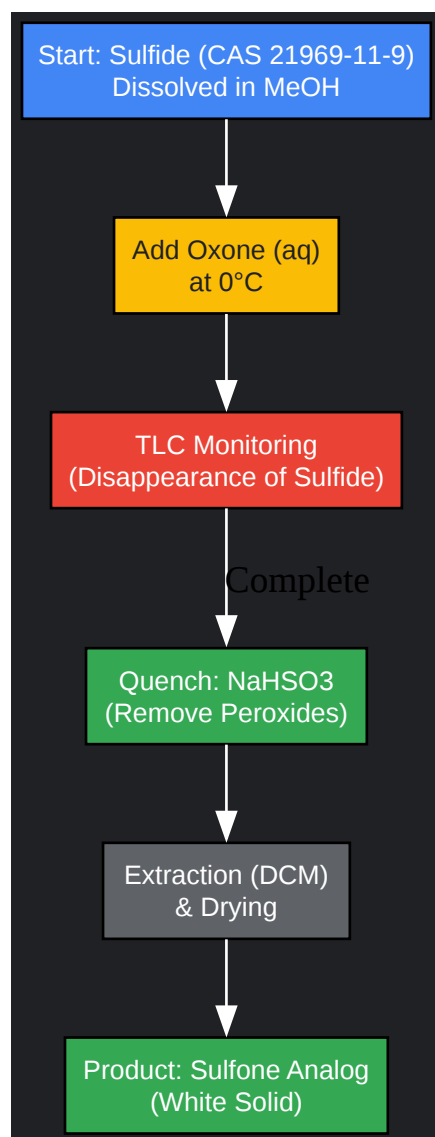
Validated Protocol: Oxone® Mediated Oxidation[1]

- Reagents: **4-Chloro-4'-nitrodiphenyl sulfide** (1.0 eq), Oxone® (2KHSO₅[1]·KHSO₄·K₂SO₄, 2.5 eq), Methanol/Water (1:1).
- Mechanism: Nucleophilic attack of sulfur on the peroxymonosulfate anion.

Step-by-Step Methodology

- Dissolution: Dissolve 10 mmol of sulfide in 50 mL Methanol.
- Addition: Dissolve Oxone (25 mmol) in 50 mL water. Add dropwise to the sulfide solution at 0°C.
- Reaction: Stir at room temperature for 4–6 hours. Monitor by TLC (Hexane/EtOAc 4:1).[1] The sulfide spot (higher R_f) should disappear.

- Quench: Quench with saturated sodium bisulfite (NaHSO_3) to destroy excess oxidant.
- Extraction: Extract with Dichloromethane (DCM) x3.
- Purification: Wash organic layer with brine, dry over MgSO_4 , and concentrate. Recrystallize from Ethanol.



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Figure 2: Laboratory workflow for the oxidation of **4-Chloro-4'-nitrodiphenyl sulfide**.

Commercial Supply Landscape

Suppliers for this compound fall into two categories. Choosing the right one depends on your development stage.

Tier 1: Catalog Suppliers (R&D Scale, <100g)

Best for: Initial screening, high purity requirements, reliable delivery.^[1]

- Merck (Sigma-Aldrich): Often listed under "Rare Chemical Library" or "AldrichCPR".^[1] High price, but guaranteed CoA.
- Thermo Fisher (Alfa Aesar/Acros): Good availability for gram-scale.^[1]
- TCI (Tokyo Chemical Industry): Strong inventory in Japan/US; typically high purity (>98%).^[1]

Tier 2: Bulk/Custom Synthesis (Pilot Scale, >1kg)

Best for: Scale-up, cost reduction.^[1] Requires strict QC validation.

- Ningbo Inno Pharmchem: Known manufacturer of nitro/chloro intermediates.^[2]
- BLD Pharm: Strong catalog presence with scale-up capabilities.^[1]
- Combi-Blocks: Excellent for building blocks; often has stock in the US.^[1]

Sourcing Strategy Table

Parameter	R&D Sourcing (Catalog)	Process Dev Sourcing (Bulk)
Typical Pack Size	1g, 5g, 25g	1kg, 25kg drums
Lead Time	1–5 Days	2–6 Weeks
Purity Validation	Trust CoA	Re-test Required (H-NMR, HPLC)
Key Risk	Stockouts	Batch-to-batch variation (Color/Purity)

Safety & Handling (GHS Standards)

Signal Word:WARNING

Hazard Class	H-Code	Statement
Skin Irritation	H315	Causes skin irritation.[1][3]
Eye Irritation	H319	Causes serious eye irritation. [3]
STOT-SE	H335	May cause respiratory irritation.[1][3][4]

Precautionary Note: Nitro-aromatics are known to cause methemoglobinemia upon prolonged exposure.[1] Although specific data for this sulfide is limited, treat it with the same precautions as 4-nitrodiphenylamine: use a fume hood, wear nitrile gloves, and avoid dust generation.[1]

References

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Sources

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